

Application Note: Determination of Dihexyl Phthalate in Water Samples

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dihexyl phthalate*
CAS No.: 68515-50-4; 84-75-3
Cat. No.: B15614339

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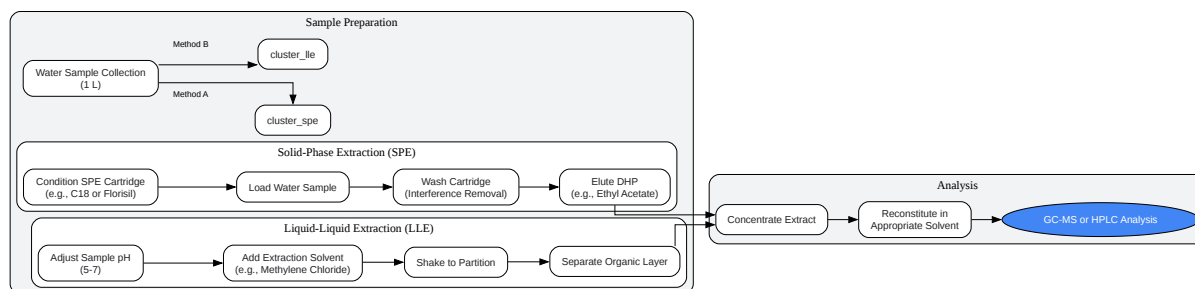
For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihexyl phthalate (DHP) is a member of the phthalate ester family, widely utilized as a plasticizer to enhance the flexibility and durability of various polymer products. The extensive use of DHP raises environmental and health concerns due to its potential for leaching into water sources. As an endocrine-disrupting chemical, the presence of DHP in water systems necessitates sensitive and reliable analytical methods for its detection and quantification. This application note provides detailed protocols for the sample preparation of water matrices for the analysis of **dihexyl phthalate**, primarily focusing on Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE) techniques, followed by chromatographic analysis.

Overview of Sample Preparation Workflow

The accurate analysis of **dihexyl phthalate** in water begins with a robust sample preparation procedure designed to isolate and concentrate the analyte from the complex sample matrix. The general workflow involves extraction, solvent exchange (if necessary), and final analysis.



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- To cite this document: BenchChem. [Application Note: Determination of Dihexyl Phthalate in Water Samples]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614339/docs#application-note-determination-of-dihexyl-phthalate-in-water-samples\]](https://www.benchchem.com/product/b15614339/docs#application-note-determination-of-dihexyl-phthalate-in-water-samples)

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